

3,4-Dibromohexane mass spectrometry fragmentation pattern

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 3,4-Dibromohexane

CAS No.: 16230-28-7

Cat. No.: S1520782

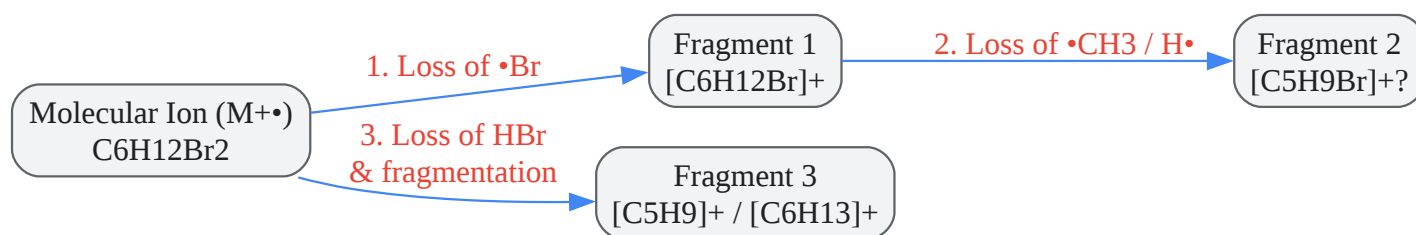
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Theoretical Fragmentation Pattern of 3,4-Dibromohexane

When **3,4-dibromohexane** (molecular formula $C_6H_{12}Br_2$) is ionized in a mass spectrometer, it typically follows a predictable fragmentation behavior. The molecular ion and common fragment ions are theorized in the table below.

Theoretical m/z	Ion Assignment	Fragmentation Mechanism / Notes
245.9	$[C_6H_{12}^{79}Br_2]^+$	(Molecular Ion) Molecular ion containing two ^{79}Br isotopes. Often of low abundance or unstable [1].
243.9	$[C_6H_{12}^{79}Br^{81}Br]^+$	(Molecular Ion) Molecular ion containing one ^{79}Br and one ^{81}Br isotope. Characteristic doublet pattern (1:2:1 ratio for Br_2).
241.9	$[C_6H_{12}^{81}Br_2]^+$	(Molecular Ion) Molecular ion containing two ^{81}Br isotopes.
165.0	$[C_6H_{12}Br]^+$	Loss of one bromine atom ($\bullet Br$) from the molecular ion, forming a bromocarocation.
135.0	$[C_5H_9Br]^+$? Potential loss of $\bullet CH_3$ and $H\bullet$ from the $[C_6H_{12}Br]^+$ ion. Requires experimental verification.
85.1	$[C_5H_9]^+$ or $[C_6H_{13}]^+$	Loss of HBr from the molecular ion, followed by further fragmentation of the hydrocarbon chain.

The diagram below illustrates the logical relationship for the key fragmentation pathways.



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References

1. spectra - mass fragmentation patterns [chemguide.co.uk]

To cite this document: Smolecule. [3,4-Dibromohexane mass spectrometry fragmentation pattern].

Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1520782#3-4-dibromohexane-mass-spectrometry-fragmentation-pattern>]

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